

Personal protective equipment for handling **GBT1118**

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **GBT1118**
Cat. No.: **B12395295**

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Essential Safety and Handling Guide for **GBT1118**

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **GBT1118** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure the safe and effective use of this compound.

Physicochemical Properties

A summary of the key physicochemical properties of **GBT1118** is provided below. This information is critical for safe handling, storage, and experimental planning.

Property	Value
Molecular Formula	C ₁₉ H ₂₀ N ₂ O ₄
Molecular Weight	340.38 g/mol
Appearance	Solid Powder
Solubility	Soluble in DMSO
Storage (Solid)	-20°C for 12 months, 4°C for 6 months
Storage (In Solvent)	-80°C for 6 months, -20°C for 1 month[1]
CAS Number	1628799-51-8

Personal Protective Equipment (PPE)

To ensure personnel safety and prevent exposure, the following Personal Protective Equipment (PPE) is mandatory when handling **GBT1118**.

Equipment	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene). Inspect gloves for tears or holes before each use.
Body Protection	Laboratory coat. For larger quantities or potential for splashing, a chemical-resistant apron is recommended.
Respiratory Protection	For operations that may generate dust or aerosols, use a NIOSH-approved respirator with an appropriate cartridge.

Operational and Handling Procedures

Adherence to the following step-by-step procedures is crucial for the safe handling of **GBT1118** from receipt to disposal.

Receiving and Storage

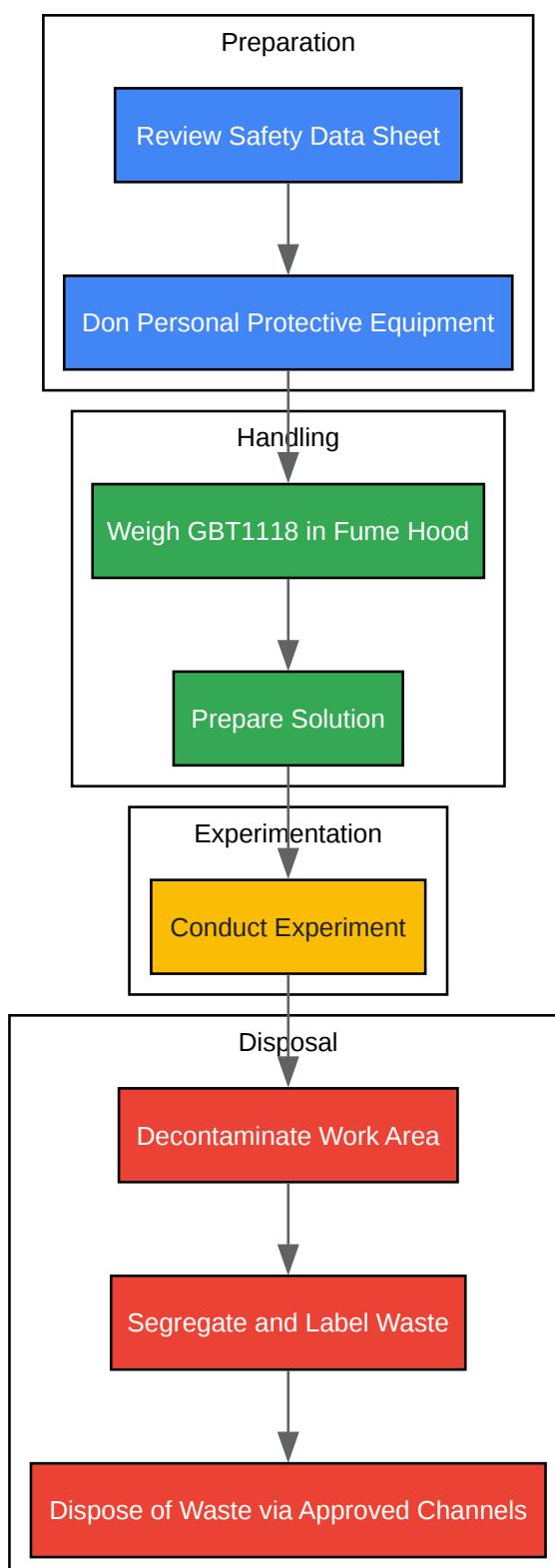
- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the container is properly labeled.
- Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible substances.
- Follow the specific storage temperature guidelines provided in the physicochemical properties table.

Preparation and Use

- All handling of **GBT1118** powder should be conducted in a designated area, preferably within a chemical fume hood to minimize inhalation exposure.
- Avoid direct contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the handling area.
- When preparing solutions, add the solvent to the solid **GBT1118** slowly to avoid splashing.
- Ensure adequate ventilation in the work area.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **GBT1118** in a laboratory setting.



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Caption: Workflow for Safe Handling of **GBT1118**.

Disposal Plan

Proper disposal of **GBT1118** and its waste is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation

- Solid Waste: Collect unused **GBT1118** powder and any contaminated disposable materials (e.g., weigh boats, wipes) in a clearly labeled, sealed container for chemical waste.
- Liquid Waste: Solutions containing **GBT1118** should be collected in a designated, sealed, and properly labeled waste container. Do not mix with other incompatible waste streams.
- Contaminated Sharps: Any sharps (e.g., needles, pipette tips) contaminated with **GBT1118** should be disposed of in a designated sharps container.

Disposal Procedure

- All waste must be disposed of in accordance with local, state, and federal regulations.
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of chemical waste.
- Do not dispose of **GBT1118** down the drain or in the regular trash.

Emergency Procedures

In the event of an emergency, follow these procedures immediately.

Situation	Action
Skin Contact	Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a suitable container for disposal. For large spills, evacuate the area and contact your EHS department.

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References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Personal protective equipment for handling GBT1118]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b12395295#personal-protective-equipment-for-handling-gbt1118>

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